

Introduction: The Strategic Importance of Protected D-Amino Acids

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Compound of Interest

Compound Name: *Boc-D-Leu-OH*

CAS No.: 16937-99-8

Cat. No.: B558502

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In the landscape of modern peptide chemistry and therapeutic development, the precise control of peptide sequence and stereochemistry is paramount. N- α -tert-Butoxycarbonyl-D-leucine (**Boc-D-Leu-OH**) is a cornerstone reagent that offers solutions to two fundamental challenges in peptide synthesis: the management of amine reactivity and the strategic enhancement of a peptide's pharmacological profile. As a derivative of the D-enantiomer of leucine, its incorporation into a peptide chain is a deliberate strategy to confer enhanced stability against enzymatic degradation, modulate biological activity, and introduce specific conformational constraints.^[1]

The tert-butoxycarbonyl (Boc) group serves as a temporary shield for the α -amino group, allowing for the sequential and controlled formation of peptide bonds without unintended polymerization.^[2] This guide provides an in-depth examination of the function of **Boc-D-Leu-OH**, detailing its role within the robust Boc/Bzl solid-phase peptide synthesis (SPPS) strategy, the mechanistic principles of its application, and the significant advantages imparted by the D-leucine residue.

Physicochemical Properties of Boc-D-Leu-OH

A thorough understanding of the reagent's properties is the foundation of its effective application. **Boc-D-Leu-OH** is typically supplied as a white to off-white powder and is often available in its hydrated form.[\[3\]](#)[\[4\]](#)

Property	Value	Source(s)
Synonyms	N- α -t-Boc-D-leucine, (tert-Butoxycarbonyl)-D-leucine	[3] [5]
CAS Number	16937-99-8 (Monohydrate), 200937-17-3 (Hydrate)	[3] [5] [6] [7]
Molecular Formula	C ₁₁ H ₂₁ NO ₄	[5]
Molecular Weight	231.29 g/mol (Anhydrous Basis)	[4] [8]
Form	Powder	[3] [4]
Purity	≥98% (TLC)	[3] [4]
Storage Temperature	2-30°C, Keep in a dark, dry place	[3] [4] [5]
Application	Boc Solid-Phase Peptide Synthesis (SPPS)	[3] [4]

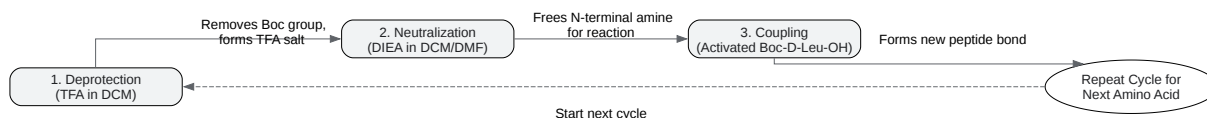
Core Function: The Boc Protecting Group in Stepwise Synthesis

The Boc group is the linchpin of one of the original and most robust strategies for SPPS, often referred to as the Boc/Bzl (tert-butoxycarbonyl/benzyl) strategy.[\[2\]](#)[\[9\]](#) This method relies on a principle of graduated acid lability, where the temporary N α -Boc group is removed by a moderate acid, while the more permanent side-chain protecting groups (often benzyl-based) and the resin linkage require a much stronger acid for cleavage.[\[2\]](#)[\[10\]](#)

The function of the Boc group is to prevent the highly reactive α -amino group of D-leucine from participating in unwanted reactions, thereby directing the peptide bond formation exclusively between its carboxyl group and the deprotected N-terminus of the growing peptide chain.[\[11\]](#)

The Boc-SPPS Cycle

The synthesis of a peptide on a solid support is a cyclical process involving three main steps: deprotection, neutralization, and coupling.



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Caption: The core iterative workflow of Boc-based Solid-Phase Peptide Synthesis (SPPS).

- **Deprotection:** The cycle begins with the removal of the N-terminal Boc group from the resin-bound peptide. This is achieved by treating the peptide-resin with a moderate acid, typically a solution of 50% trifluoroacetic acid (TFA) in dichloromethane (DCM).^{[9][12]}
- **Neutralization:** Following deprotection, the newly exposed N-terminal amine exists as a TFA salt. To render it nucleophilic for the subsequent coupling reaction, it must be neutralized to the free amine form. This is commonly accomplished by washing the resin with a solution containing a hindered base, such as N,N-diisopropylethylamine (DIEA).^{[9][13]}
- **Coupling:** The protected **Boc-D-Leu-OH** is pre-activated in solution using a coupling reagent (e.g., DCC, HBTU, HATU) to convert its carboxylic acid into a more reactive species. This activated amino acid is then added to the resin, where it reacts with the free N-terminal amine of the growing peptide chain to form a new, stable peptide bond.^{[11][14]}

This cycle is repeated for each amino acid in the desired sequence. The use of excess reagents in the coupling and deprotection steps helps to drive the reactions to completion, with purification simply involving washing and filtering the solid resin support.^[2]

Mechanism of Boc Deprotection

The cleavage of the Boc group is an acid-catalyzed process that generates a stable tert-butyl cation.

Caption: Acid-catalyzed removal of the Boc protecting group.

The tert-butyl cations generated during this step are electrophilic and can react with nucleophilic side chains, particularly those of Tryptophan (Trp), Methionine (Met), and Cysteine (Cys). To prevent these undesired side reactions, scavengers such as dithioethane (DTE) are often added to the deprotection solution to trap the cations.[9][12]

The Strategic Advantage of the D-Configuration

The choice to use **Boc-D-Leu-OH** over its natural L-isomer is a critical design decision in peptide drug development, aimed at enhancing the therapeutic properties of the final peptide.

Enhanced Proteolytic Stability

Peptides composed entirely of L-amino acids are often rapidly degraded by proteases in the body, which severely limits their therapeutic half-life and efficacy.[1] Proteases are highly stereospecific enzymes that primarily recognize and cleave peptide bonds adjacent to L-amino acids. The introduction of a D-amino acid, such as D-leucine, creates a peptide bond that is resistant to cleavage, significantly increasing the peptide's stability in biological systems.[1]

Modulation of Biological Activity and Toxicity

Incorporating D-leucine can profoundly alter a peptide's interaction with its biological target. A compelling example is the modification of the antimicrobial peptide Brevinin-1OS (B1OS). Researchers designed two variants, one with an added L-leucine (B1OS-L) and another with an added D-leucine (B1OS-D-L) at the second position.[1][15] While both modifications boosted antimicrobial potency, the D-leucine variant demonstrated a superior therapeutic profile by reducing toxicity to mammalian cells.[1]

Comparative In Vitro Activity of Brevinin-1OS Analogues

Peptide	MIC vs. <i>S. aureus</i> (μM)	MIC vs. MRSA (μM)	Hemolytic Activity (HC ₅₀ , μM)	Source
B1OS (Parent)	32	64	>128	[1]
B1OS-L (L-Leu added)	2	4	32	[1]
B1OS-D-L (D-Leu added)	2	4	64	[1]

Data sourced from a study on Brevinin-1OS modifications.[1][15]

The data clearly shows that the B1OS-D-L analogue retains the high antimicrobial potency of the L-leucine version while exhibiting significantly lower hemolytic activity (a higher HC₅₀ value indicates lower toxicity), thereby widening its therapeutic window.[1]

Induction of Specific Conformations

The stereochemistry of amino acid residues dictates the secondary structure of a peptide. The introduction of a D-amino acid can disrupt or stabilize specific conformations, such as α-helices or β-turns.[1] This can be used to engineer peptides with a precise three-dimensional shape required for high-affinity binding to receptors or enzymes. The subtle structural change induced by D-leucine in B1OS-D-L is believed to contribute to its reduced hemolytic activity without compromising its antimicrobial function.[1][16]

Experimental Protocol: Boc-SPPS using Boc-D-Leu-OH

This section provides a generalized, step-by-step methodology for a manual Boc-SPPS cycle to incorporate a **Boc-D-Leu-OH** residue.

Materials and Reagents

- Resin: Merrifield or PAM resin with the N-terminal Boc-protected peptide chain.[12][17]
- Boc-D-Leu-OH**

- Solvents: Dichloromethane (DCM), N,N-Dimethylformamide (DMF), Isopropanol (IPA)
- Deprotection Solution: 50% Trifluoroacetic acid (TFA) in DCM (v/v). Caution: TFA is highly corrosive.
- Neutralization Solution: 5-10% N,N-Diisopropylethylamine (DIEA) in DCM or DMF (v/v).
- Coupling Reagent: e.g., N,N'-Dicyclohexylcarbodiimide (DCC), HBTU, or HATU.
- Activation Additive (if using DCC): N-Hydroxysuccinimide (NHS) or 1-Hydroxybenzotriazole (HOBt).
- Scavenger (optional, if sensitive residues are present): 0.5% Dithioethane (DTE) in the deprotection solution.[\[9\]](#)[\[12\]](#)

Step 1: Resin Preparation and Swelling

- Place the peptide-resin from the previous cycle into a suitable reaction vessel equipped with a filter.
- Wash the resin thoroughly with DCM (3 x 10 mL/g of resin) to remove any residual reagents.
- Swell the resin in DCM for at least 30 minutes to ensure optimal accessibility of reactive sites.[\[17\]](#)

Step 2: α -Boc Deprotection

- Drain the swelling solvent from the reaction vessel.
- Add the deprotection solution (50% TFA in DCM) to the resin (approx. 10 mL/g).
- Agitate the mixture for 2 minutes (pre-wash), then drain.[\[12\]](#)
- Add a fresh portion of the deprotection solution and agitate for an additional 20-30 minutes.[\[12\]](#)
- Drain the solution and wash the resin thoroughly with DCM (3-5 times) and then IPA (2 times) to remove all traces of TFA.[\[12\]](#)

Step 3: Neutralization

- Wash the resin with the neutralization solution (e.g., 5% DIEA in DCM) for 2 minutes. Repeat this step twice.[\[9\]](#)[\[13\]](#)
- Wash the resin thoroughly with DCM (3-5 times) to remove excess base.
- Perform a qualitative test (e.g., Kaiser test) to confirm the presence of a free primary amine.
Note: This test will be negative for N-terminal proline.

Step 4: Coupling of Boc-D-Leu-OH

This protocol uses HBTU as an example coupling reagent, which is highly effective for sterically hindered amino acids.[\[14\]](#)

- Activation: In a separate vial, dissolve **Boc-D-Leu-OH** (3 eq. relative to resin loading), HBTU (2.9 eq.), and DIEA (6 eq.) in DMF. Allow the solution to pre-activate for 2-5 minutes.[\[14\]](#)
- Coupling Reaction: Add the activated amino acid solution to the reaction vessel containing the neutralized peptide-resin.
- Agitate the mixture for 30-60 minutes. Reaction times may need to be extended for sterically hindered couplings.[\[14\]](#)
- Monitoring: After the coupling time, take a small sample of resin beads, wash them thoroughly, and perform a Kaiser test to confirm the absence of free amines (completion of the reaction).[\[18\]](#) If the test is positive, the coupling step may need to be repeated ("double coupling").
- Washing: Once the coupling is complete, drain the reaction solution and wash the resin thoroughly with DMF (3 times) and DCM (3 times) to remove all excess reagents and byproducts. The resin is now ready for the next synthesis cycle.

Step 5: Final Cleavage and Deprotection

After the entire peptide sequence has been assembled, the final step is to cleave the peptide from the resin and remove all side-chain protecting groups. In the Boc/Bzl strategy, this requires a strong acid.

- **Standard HF Cleavage:** The most traditional method involves treating the dried peptide-resin with anhydrous hydrogen fluoride (HF) at 0°C for 1-2 hours in a specialized apparatus.^[10]^[17] A scavenger cocktail (e.g., anisole) is included to protect sensitive residues. HF is extremely toxic and requires specialized equipment and safety precautions.
- **TFMSA Cleavage:** An alternative to HF is trifluoromethanesulfonic acid (TFMSA), which can also effect cleavage of the peptide from the resin.^[12]

Following cleavage, the crude peptide is precipitated with cold diethyl ether, filtered, and dried before purification by HPLC.^[17]

Conclusion

Boc-D-Leu-OH is more than a simple building block; it is a strategic tool for the medicinal chemist. Its core function is twofold: the Boc group provides the essential temporary protection of the α -amino group, enabling the precise, stepwise construction of peptide chains via the robust Boc-SPPS methodology. Simultaneously, the D-stereochemistry of the leucine residue offers a powerful and field-proven method to enhance the therapeutic potential of synthetic peptides. By increasing resistance to enzymatic degradation and modulating biological activity and toxicity, the incorporation of D-leucine is a key strategy in the development of next-generation peptide therapeutics with improved pharmacological profiles. A thorough understanding of the principles and protocols outlined in this guide is essential for its successful application in research and drug development.

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